

Physical properties of 1,2,4,5-Tetramethoxybenzene (melting point, boiling point)

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethoxybenzene

Cat. No.: B1203070

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Technical Guide: Physicochemical Properties of 1,2,4,5-Tetramethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **1,2,4,5-tetramethoxybenzene**, with a focus on its melting and boiling points. It includes a summary of available data, standardized experimental protocols for the determination of these properties, and a visualization of a relevant synthetic application.

Core Physical Properties of 1,2,4,5-Tetramethoxybenzene

1,2,4,5-Tetramethoxybenzene, also known by its CAS number 2441-46-5, is an aromatic organic compound. Its physical state at standard conditions is solid. The accurate determination of its physical properties, such as melting and boiling points, is crucial for its application in research and development, particularly in drug design and material science, as these properties are indicative of purity and are critical for process design.

Data Presentation

The available quantitative data for the physical properties of **1,2,4,5-tetramethoxybenzene** are summarized in the table below. It is important to note that while a boiling point has been reported, an experimentally determined melting point for this specific compound is not readily available in the public domain at the time of this publication.

Physical Property	Value	Conditions	Source
Boiling Point	279.1 °C	at 760 mmHg	[1]
Melting Point	Not available	-	-
Molecular Formula	C ₁₀ H ₁₄ O ₄	-	
Molecular Weight	198.22 g/mol	-	
Density	1.068 g/cm ³	-	[1]

Experimental Protocols

The following are detailed methodologies for the experimental determination of melting and boiling points, which are standard procedures in organic chemistry laboratories.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **1,2,4,5-tetramethoxybenzene** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.
- Measurement: The packed capillary tube is placed in the heating block of the melting point apparatus next to the thermometer.
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2°C).

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. Simple distillation is a standard method for determining the boiling point of a liquid sample.

Apparatus:

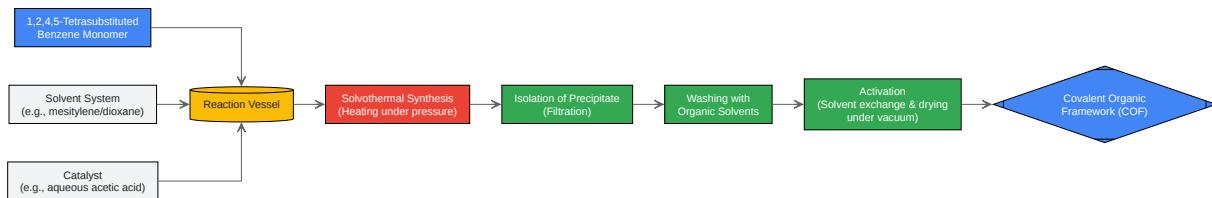
- Distillation flask (round-bottom flask)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- **Apparatus Setup:** The distillation apparatus is assembled with the distillation flask containing the liquid **1,2,4,5-tetramethoxybenzene** and a few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- **Equilibrium:** The temperature will rise and then stabilize as the vapor and liquid reach thermal equilibrium.
- **Measurement:** The constant temperature observed on the thermometer during the distillation of the bulk of the liquid is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent. The reported boiling point of 279.1°C is at standard atmospheric pressure (760 mmHg)[1].

Mandatory Visualization

In the field of materials science, tetrasubstituted benzene derivatives are valuable precursors for the synthesis of advanced materials such as Covalent Organic Frameworks (COFs). These are crystalline porous polymers with potential applications in gas storage, catalysis, and electronics. The following diagram illustrates a generalized workflow for the synthesis of a COF from a tetrasubstituted benzene monomer.



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Generalized workflow for the synthesis of a Covalent Organic Framework (COF).

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References

- 1. Benzene,1,2,4,5-tetramethoxy- | CAS#:2441-46-5 | Chemsoc [chemsrc.com]
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